

Evaluating the Conservative Behavior of ϵNd in Seawater: A Comparative Guide

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Compound of Interest

Compound Name: Neodymium-143

CAS No.: 14336-83-5

Cat. No.: B1265123

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The neodymium (Nd) isotopic composition of seawater, expressed as ϵNd , has become a widely utilized proxy for tracing ocean circulation and water mass mixing, both in the modern and ancient oceans. This application is predicated on the assumption that ϵNd behaves conservatively, meaning its concentration is only affected by physical mixing processes after its initial setting at the ocean's surface. However, a growing body of evidence indicates that the behavior of ϵNd is more complex, exhibiting non-conservative tendencies due to a variety of biogeochemical processes. This guide provides a comprehensive comparison of the conservative and non-conservative behavior of ϵNd in seawater, supported by experimental data and detailed methodologies, to aid researchers in its application and interpretation.

Conservative vs. Non-Conservative Behavior of ϵNd

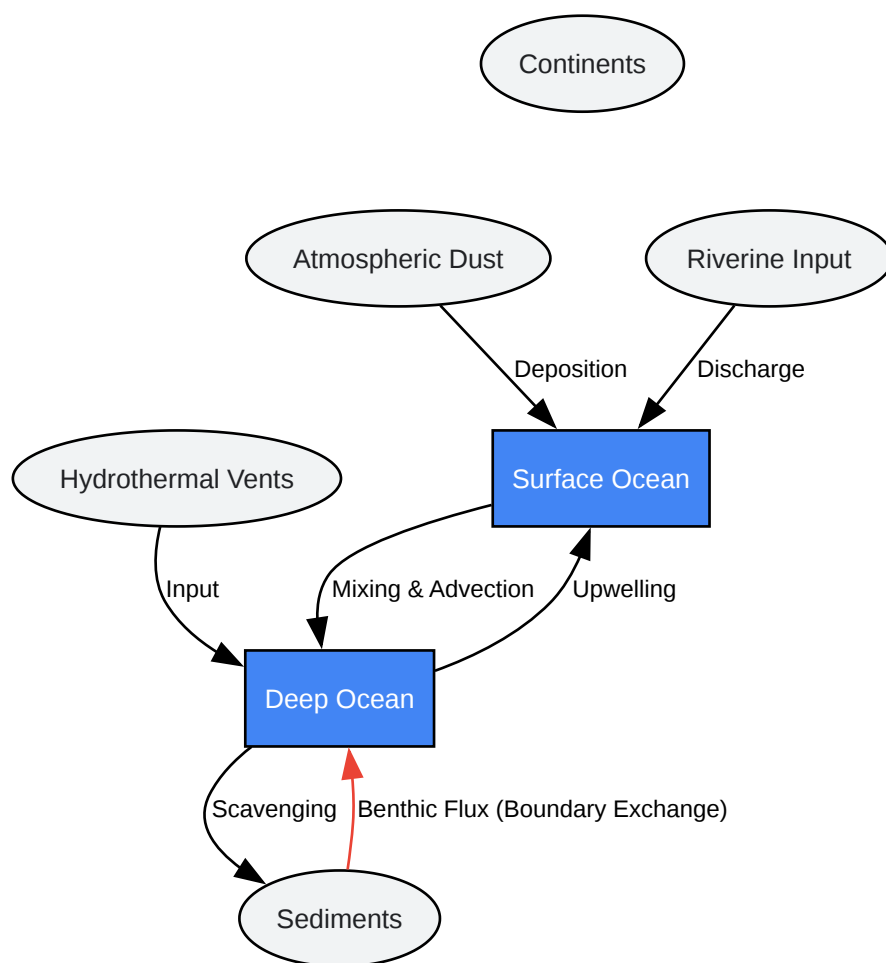
An ideal conservative tracer in oceanography is one whose concentration is not altered by biological, chemical, or physical processes other than advection and diffusion. While the long residence time of Nd in seawater (estimated to be between 500 and 2000 years) suggests it should behave conservatively, this is often not the case. The primary sources of Nd to the oceans are terrestrial inputs, including riverine discharge and atmospheric dust deposition,

which impart distinct ϵNd signatures to surface waters. These signatures are then theoretically transmitted to the deep ocean, acting as a fingerprint for water masses.

However, several processes can modify the ϵNd signature of a water mass, leading to non-conservative behavior. These include:

- **Boundary Exchange:** This is a significant process where ϵNd signatures are altered at the ocean margins through interactions with sediments. This can involve the release of Nd from sediments with a different isotopic composition than the overlying seawater, a process termed "benthic flux," or the preferential removal of certain Nd isotopes onto particles.
- **Particle-Seawater Interactions:** Neodymium can be scavenged from the water column by sinking particles, and it can also be released from these particles as they transit through the water column. The isotopic composition of the Nd exchanged during these interactions can alter the ϵNd of the surrounding seawater.
- **Riverine and Eolian Inputs:** Direct inputs from rivers and atmospheric dust can locally modify the ϵNd of surface waters, and the extent of this modification depends on the input flux and the residence time of the water in the region.

The following diagram illustrates the major inputs and removal mechanisms of Nd in the ocean, which influence its conservative behavior.



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Global Neodymium Cycle in the Ocean

Comparative Analysis of ϵNd with Other Oceanographic Tracers

To better understand the quasi-conservative nature of ϵNd , it is useful to compare it with other commonly used oceanographic tracers.

Tracer	Type	Conservative Behavior	Primary Application	Limitations
Temperature & Salinity	Physical	Highly Conservative	Water mass identification, density calculations	Can be altered by air-sea fluxes and freshwater inputs.
$\delta^{18}\text{O}$ of Water	Isotopic	Highly Conservative	Tracing freshwater inputs, paleothermometry	Influenced by evaporation and precipitation cycles.
^{14}C	Radiogenic Isotope	Non-Conservative	Ocean ventilation rates, water mass age	Affected by air-sea gas exchange and radioactive decay.
$^{231}\text{Pa} / ^{230}\text{Th}$	Radiogenic Isotopes	Non-Conservative	Particle scavenging rates, ocean circulation	Strongly influenced by scavenging and boundary exchange.
ϵNd	Radiogenic Isotope	Quasi-Conservative	Water mass tracing, paleoceanography	Subject to non-conservative behavior through boundary exchange and particle interactions.

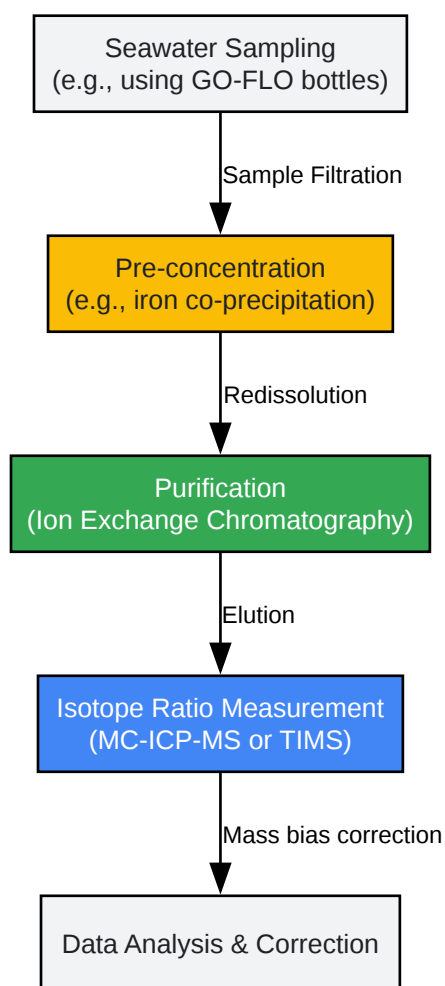
Quantitative Comparison of ϵNd Across Ocean Basins

The degree of non-conservative behavior of ϵNd varies geographically. The following table summarizes typical ϵNd values in the deep waters of major ocean basins, highlighting the influence of regional geology and oceanographic processes.

Ocean Basin	Typical Deep Water ϵNd Value	Primary Sources of Nd Signature	Dominant Processes Affecting ϵNd
North Atlantic	-13 to -14	Weathering of old continental crust	Deep water formation, mixing of water masses
Southern Ocean	-8 to -9	Mixture of Atlantic, Pacific, and Indian Ocean waters	Upwelling of deep waters, interaction with Antarctic continent
North Pacific	-3 to -5	Weathering of young volcanic rocks	Aging of deep water, significant influence from boundary exchange
Indian Ocean	-8 to -12	Input from Himalayan rivers and Indonesian Throughflow	Complex interplay of multiple water masses and boundary currents

Experimental Protocols for ϵNd Analysis

Accurate determination of ϵNd in seawater is analytically challenging due to the low concentrations of Nd (picomoles per kilogram) and the potential for contamination. The following is a generalized workflow for ϵNd analysis:



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Workflow for ϵ Nd Analysis in Seawater

Detailed Methodological Steps:

- **Sample Collection:** Seawater samples are collected using clean techniques, typically with GO-FLO or similar samplers deployed on a CTD rosette. Samples are often filtered to separate dissolved Nd from particulate Nd.
- **Pre-concentration:** Due to the low concentration of Nd in seawater, a pre-concentration step is necessary. A common method is the co-precipitation of Nd with iron (III) hydroxide by adding a high-purity iron chloride solution and ammonium hydroxide.
- **Purification:** The precipitate is redissolved, and Nd is separated from the iron and other matrix elements using multi-step ion-exchange chromatography. This is a critical step to

avoid isobaric interferences during mass spectrometry.

- **Mass Spectrometry:** The isotopic composition of the purified Nd is measured using either Thermal Ionization Mass Spectrometry (TIMS) or Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).
- **Data Analysis:** The raw isotope ratios are corrected for mass bias, and the ϵNd value is calculated relative to a standard reference material.

Conclusion

While ϵNd is a powerful tracer of ocean circulation, its behavior is best described as quasi-conservative. The assumption of conservative behavior is most robust in the open ocean, away from significant terrestrial inputs and ocean margins. In coastal regions, areas with high particle fluxes, and ocean basins with extensive water-sediment interaction like the North Pacific, non-conservative processes can significantly alter ϵNd signatures. Therefore, a thorough understanding of the regional oceanographic context is crucial for the accurate interpretation of ϵNd data. Future research should continue to focus on quantifying the fluxes associated with non-conservative processes to refine the application of ϵNd as a paleoceanographic proxy.

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